

Physical properties of octyl 3-oxobutanoate (boiling point, density, solubility)

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Compound of Interest

Compound Name: Acetoacetic Acid n-Octyl Ester

Cat. No.: B098030

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Introduction

Octyl 3-oxobutanoate, also known as octyl acetoacetate, is an organic compound with the chemical formula $C_{12}H_{22}O_3$ ^[1]. As a beta-keto ester, it possesses a unique chemical structure that makes it a valuable intermediate in various organic syntheses. Understanding its physical properties is paramount for its effective use in research and development, particularly in applications such as the synthesis of pharmaceuticals and other specialty chemicals. This guide provides a comprehensive overview of the boiling point, density, and solubility of octyl 3-oxobutanoate, complete with experimental protocols for their determination.

Physicochemical Data Summary

The key physical properties of octyl 3-oxobutanoate are summarized in the table below. It is important to note that some of these values are estimated, highlighting the need for empirical verification in a laboratory setting.

| Property | Value | Conditions | Source |
|------------------------------|--|--------------------------|--------|
| Molecular Formula | C ₁₂ H ₂₂ O ₃ | [1] | |
| Molecular Weight | 214.31 g/mol | [2] | |
| Appearance | Colorless to pale yellow clear liquid | (est.) | [3] |
| Boiling Point | 258.00 to 259.00 °C | @ 760.00 mm Hg (est.) | [3] |
| 198 °C | @ 150 mmHg | [2] | |
| Density | 0.94 g/cm ³ | Specific Gravity (20/20) | [2] |
| Water Solubility | 167.5 mg/L | @ 25 °C (est.) | [3] |
| Solubility in other solvents | Soluble in alcohol | [3] | |

Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. For octyl 3-oxobutanoate, the estimated boiling point at atmospheric pressure (760 mm Hg) is between 258.00 and 259.00 °C[3]. A reported boiling point at a reduced pressure of 150 mmHg is 198 °C[2]. The significant difference in boiling points at different pressures underscores the importance of reporting the pressure at which the measurement was taken.

Experimental Protocol for Boiling Point Determination

The following protocol outlines the standard method for determining the boiling point of a liquid organic compound using distillation.

Principle: This method relies on heating the liquid to its boiling point in a distillation apparatus and measuring the temperature of the vapor that is in equilibrium with the boiling liquid.

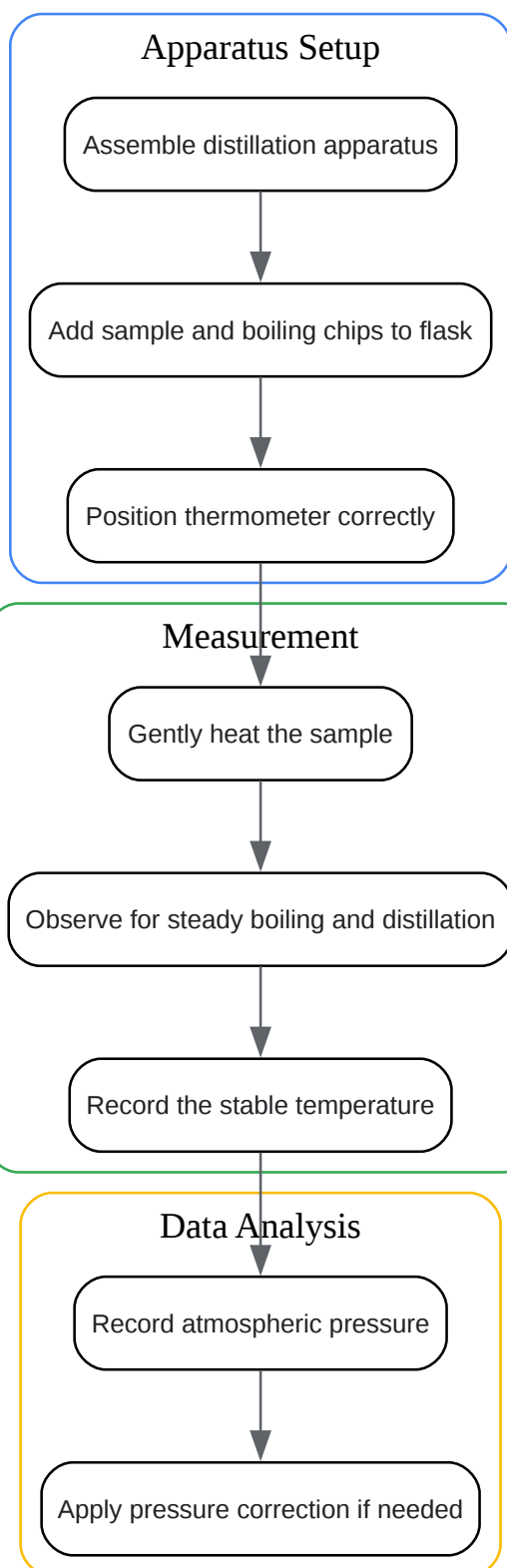
Materials:

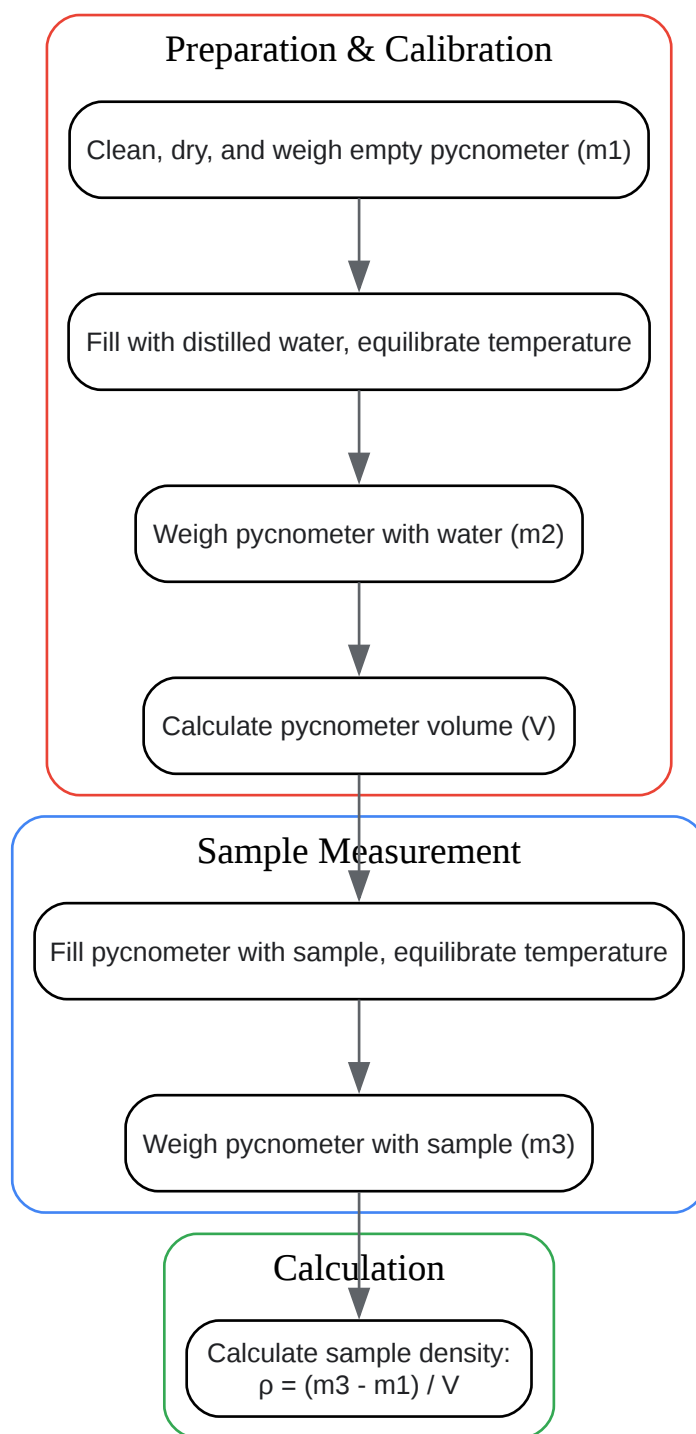
- Round-bottom flask
- Heating mantle
- Distillation head with a port for a thermometer
- Condenser
- Receiving flask
- Thermometer
- Boiling chips
- Octyl 3-oxobutanoate sample

Procedure:

- **Apparatus Setup:** Assemble the distillation apparatus as shown in the diagram below. Ensure all glass joints are properly sealed.
- **Sample Preparation:** Add a measured volume of octyl 3-oxobutanoate to the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- **Heating:** Begin heating the flask gently with the heating mantle.
- **Temperature Measurement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures the measured temperature is that of the vapor distilling into the condenser.
- **Observation:** Record the temperature at which the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.
- **Pressure Correction:** If the atmospheric pressure is not 760 mm Hg, a correction may be necessary to determine the normal boiling point.

Experimental Workflow: Boiling Point Determination





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Caption: Workflow for Density Determination using a Pycnometer.

Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent. The solubility of octyl 3-oxobutanoate in water is estimated to be 167.5 mg/L at 25 °C, indicating it is sparingly soluble in water.[3] It is reported to be soluble in alcohol.[3]

Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a standard technique for determining the aqueous solubility of a compound.

Principle: A known amount of the substance is agitated in a specified volume of water at a constant temperature until equilibrium is reached. The concentration of the dissolved substance in the aqueous phase is then determined.

Materials:

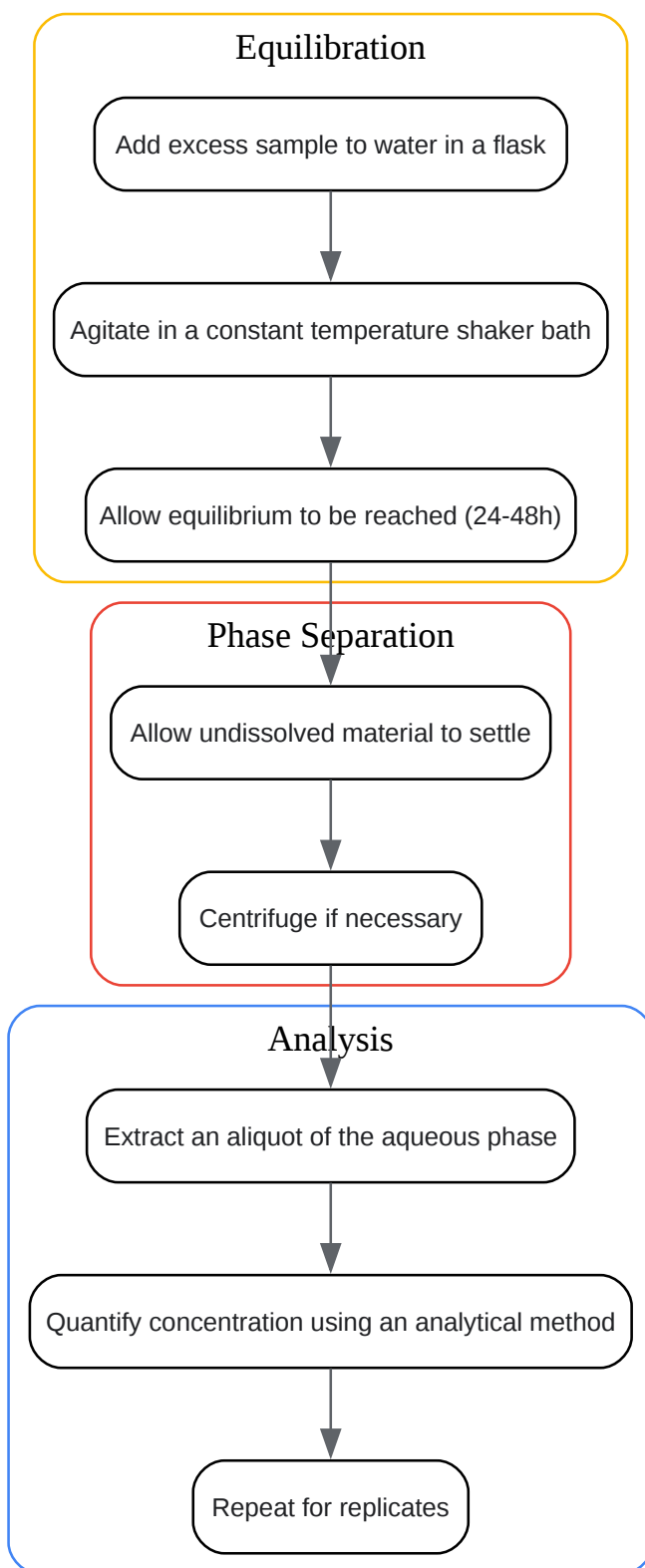
- Flasks with stoppers
- Constant temperature shaker bath
- Centrifuge
- Analytical instrument for quantification (e.g., HPLC, GC-MS)
- Octyl 3-oxobutanoate sample
- Distilled water

Procedure:

- **Sample Preparation:** Add an excess amount of octyl 3-oxobutanoate to a flask containing a known volume of distilled water.
- **Equilibration:** Place the flask in a constant temperature shaker bath (e.g., 25°C) and agitate for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.

- **Phase Separation:** After equilibration, allow the solution to stand to let undissolved material settle. If necessary, centrifuge the solution to ensure complete separation of the aqueous phase.
- **Quantification:** Carefully extract an aliquot of the clear aqueous phase and determine the concentration of dissolved octyl 3-oxobutanoate using a suitable analytical method.
- **Replicate:** Perform the experiment in triplicate to ensure the reproducibility of the results.

Experimental Workflow: Solubility Determination



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Caption: Workflow for Solubility Determination (Shake-Flask Method).

Conclusion

This technical guide has provided a detailed overview of the key physical properties of octyl 3-oxobutanoate, including its boiling point, density, and solubility. The provided data, sourced from available chemical literature, serves as a crucial starting point for researchers and scientists. Furthermore, the detailed experimental protocols and workflows offer a practical framework for the empirical determination and verification of these properties, ensuring scientific rigor and reproducibility in a laboratory setting. A thorough understanding and accurate measurement of these physical parameters are essential for the successful application of octyl 3-oxobutanoate in chemical synthesis and product development.

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